

# In-depth Technical Guide: 6-Methoxy-4-(trifluoromethyl)nicotinamide

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## Compound of Interest

Compound Name:	6-Methoxy-4-(trifluoromethyl)nicotinamide
Cat. No.:	B061674

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A comprehensive review of available scientific literature reveals a significant lack of specific data for **6-Methoxy-4-(trifluoromethyl)nicotinamide**, including its CAS number, synthesis, and biological activity. This suggests that the compound is not widely synthesized or studied. Therefore, this guide will focus on the closely related and well-documented compound, 4-(Trifluoromethyl)nicotinamide, a key metabolite of the insecticide Flonicamid, to provide relevant context and technical information for researchers, scientists, and drug development professionals.

## Introduction to 4-(Trifluoromethyl)nicotinamide

4-(Trifluoromethyl)nicotinamide, with the CAS number 158062-71-6, is a pyridinecarboxamide that is nicotinamide substituted with a trifluoromethyl group at the 4-position.[1][2] It is primarily known as the major metabolite of Flonicamid, a selective insecticide that acts on chordotonal organs in insects.[3][4] Understanding the properties and biological interactions of 4-(Trifluoromethyl)nicotinamide is crucial for evaluating the efficacy and metabolic fate of its parent compound, Flonicamid.

## Physicochemical Properties

A summary of the key physicochemical properties of 4-(Trifluoromethyl)nicotinamide is presented in the table below.

Property	Value	Reference
CAS Number	158062-71-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	190.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	<a href="#">[5]</a>
Purity	≥98%	<a href="#">[2]</a>
Solubility	DMF: 50 mg/ml, Ethanol: 25 mg/ml, DMSO: 10 mg/ml, PBS (pH 7.2): 2 mg/ml	<a href="#">[5]</a>
λ <sub>max</sub>	267 nm	<a href="#">[5]</a>

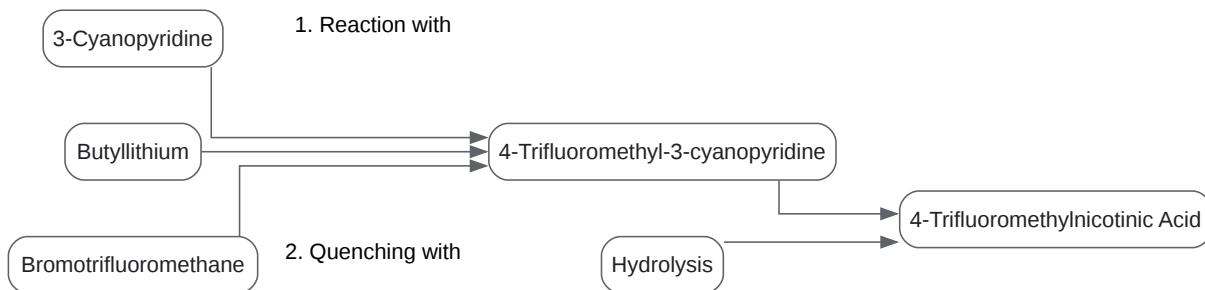
## Synthesis and Experimental Protocols

While a specific synthesis for **6-Methoxy-4-(trifluoromethyl)nicotinamide** is not available, the synthesis of the related compound, 4-(trifluoromethyl)nicotinic acid (a precursor to 4-(trifluoromethyl)nicotinamide), has been described. One patented method involves the following key steps:

- Acylation: Reaction of trifluoroacetyl chloride with vinyl ethyl ether.
- Cyclization: The resulting intermediate is reacted with 3-aminoacrylonitrile.
- Hydrolysis: The cyclized product is then hydrolyzed to yield 4-trifluoromethyl nicotinic acid.[\[6\]](#)

A detailed experimental protocol for the synthesis of 4-trifluoromethyl-3-cyanopyridine, a related intermediate, is also available and involves the reaction of 3-cyanopyridine with butyllithium and subsequent treatment with bromotrifluoromethane.[\[7\]](#)

General Workflow for Synthesis of 4-Trifluoromethylnicotinic Acid Intermediates:

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Caption: General synthesis workflow for 4-trifluoromethylnicotinic acid intermediates.

## Biological Activity and Signaling Pathways

4-(Trifluoromethyl)nicotinamide is the active metabolite of the pro-insecticide Flonicamid.<sup>[4]</sup> Flonicamid itself shows weak activity, but its metabolite potently stimulates the chordotonal organs of insects, which are mechanoreceptors involved in hearing and proprioception.<sup>[4]</sup> This action leads to the disruption of feeding and movement in target insects like aphids.<sup>[4]</sup>

The functional effects of 4-(Trifluoromethyl)nicotinamide on chordotonal organs are similar to those of TRPV (Transient Receptor Potential Vanilloid) channel agonists, although it does not act directly on these channels.<sup>[4]</sup> This suggests that it acts upstream in a pathway that ultimately leads to the activation of TRPV channels.<sup>[4]</sup>

Proposed Signaling Pathway for 4-(Trifluoromethyl)nicotinamide:

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